

2-Amino-6-bromopyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-6-bromopyridine

Cat. No.: B113427

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In-Depth Technical Guide: 2-Amino-6-bromopyridine

For researchers, scientists, and professionals in drug development, **2-Amino-6-bromopyridine** is a pivotal chemical intermediate. This guide provides core technical data on its molecular properties.

Core Molecular Data

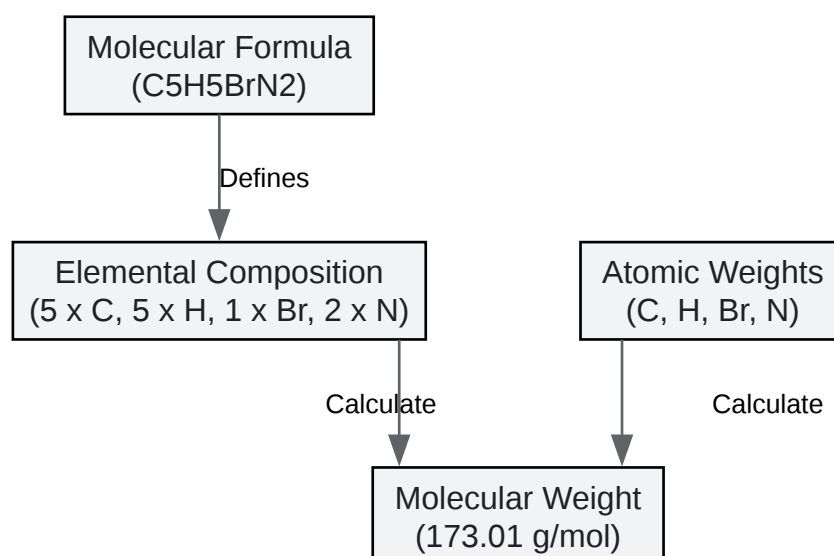
The fundamental molecular characteristics of **2-Amino-6-bromopyridine** are summarized below.

Property	Value	Citations
Molecular Formula	C5H5BrN2	[1] [2] [3] [4]
Molecular Weight	173.01 g/mol	[1] [2] [3] [4]

This compound's structure, featuring a pyridine ring with an amino group at the 2-position and a bromine atom at the 6-position, makes it a versatile building block in the synthesis of more complex molecules^[2]. It is frequently utilized in the development of novel pharmaceutical agents, including anti-cancer and anti-inflammatory drugs, as well as in the agrochemical sector for creating herbicides and pesticides^[2]^[5].

Logical Relationship of Molecular Properties

The molecular formula dictates the molecular weight. The elemental composition (Carbon, Hydrogen, Bromine, and Nitrogen) and the count of each atom directly sum up to the compound's molecular weight.



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Caption: Relationship between molecular formula and weight.

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- To cite this document: BenchChem. [2-Amino-6-bromopyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113427#2-amino-6-bromopyridine-molecular-weight-and-formula]

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